

Essential Safety and Operational Guide for Handling CP-465022 Hydrochloride

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Compound of Interest

Compound Name: CP-465022 hydrochloride

Cat. No.: B15579404

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **CP-465022 hydrochloride**, a potent and selective non-competitive AMPA receptor antagonist. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting, building on a foundation of established safety protocols for potent neuroactive compounds.

Hazard Identification and Safety Precautions

While the Safety Data Sheet (SDS) from Tocris Bioscience indicates that **CP-465022 hydrochloride** does not meet the classification criteria for hazardous substances under current EC directives, its potent biological activity necessitates careful handling.^[1] As a selective AMPA receptor antagonist, it can have significant physiological effects. Therefore, it is crucial to handle this compound with the appropriate precautions to minimize exposure.

General Safety Recommendations:

- Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or aerosols.^[2]

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory area where this compound is handled.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **CP-465022 hydrochloride**:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne particles.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required if handled in a fume hood.	If weighing or handling outside of a fume hood, a NIOSH-approved respirator may be necessary.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
If Inhaled	Move the individual to fresh air. If breathing is difficult, seek medical attention. [1]
In Case of Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. [1]
In Case of Eye Contact	Rinse eyes thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
If Swallowed	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention and show the Safety Data Sheet to the medical professional. [1]

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **CP-465022 hydrochloride** and ensuring laboratory safety.

Handling:

- For weighing, use a balance with a draft shield or perform the task in a fume hood to minimize the dispersal of powder.
- When preparing solutions, add the solvent to the solid to minimize dust formation.
- Ensure all containers are clearly labeled.

Storage:

- Store the solid compound in a tightly sealed container in a cool, dry place.
- For long-term storage of solutions, it is recommended to store them at -20°C.[\[3\]](#)

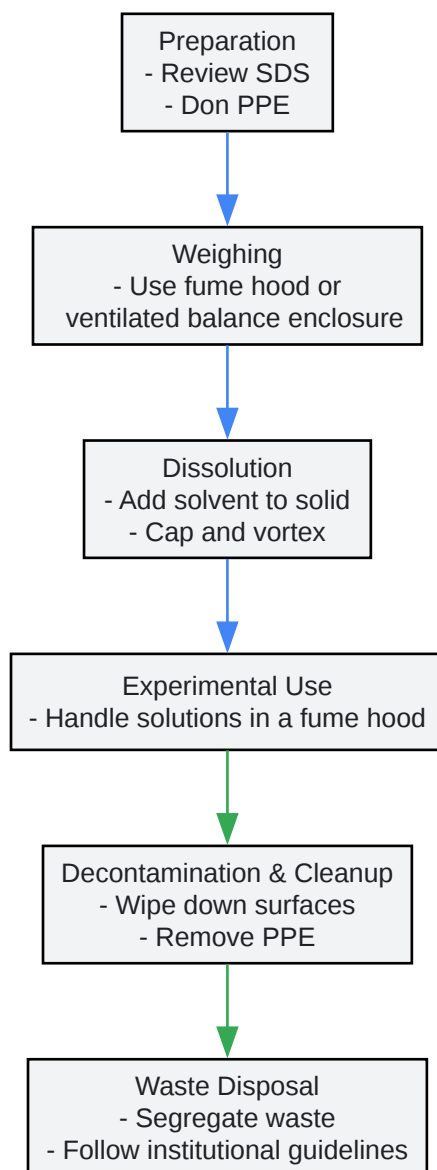
Solubility Information:

Solvent	Maximum Concentration
DMSO	100 mM
Water	10 mM

Data sourced from Hello Bio and R&D Systems.[3]

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for safely handling potent compounds like **CP-465022 hydrochloride** in a laboratory setting.



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Caption: Safe Handling Workflow for **CP-465022 Hydrochloride**.

Disposal Plan

While a specific disposal method for **CP-465022 hydrochloride** is not detailed in the available SDS, standard procedures for the disposal of chemical waste in a research environment should be followed.

General Disposal Guidelines:

- **Solid Waste:** Collect any solid waste, including empty containers and contaminated consumables (e.g., weigh boats, pipette tips), in a designated and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions should be collected in a sealed, labeled container for chemical waste. Do not pour down the drain.
- **Decontamination:** All glassware and equipment that have come into contact with the compound should be thoroughly rinsed with an appropriate solvent, and the rinsate collected as chemical waste.
- **Institutional Procedures:** Always follow your institution's specific guidelines for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for detailed instructions.^{[4][5]}

By adhering to these safety and logistical guidelines, researchers can handle **CP-465022 hydrochloride** responsibly, minimizing risks and ensuring a safe laboratory environment.

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